Benchmarking 4-Ethenyloxane-4-carbaldehyde in Polymerization: A Technical Guide

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Compound of Interest

Compound Name:	*4-Ethenyloxane-4-carbaldehyde*
CAS No.:	*2361644-35-9*
Cat. No.:	*B2852279*

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Executive Summary: The Strategic Value of the Oxane Scaffold

In the landscape of functional monomers, **4-ethenyloxane-4-carbaldehyde** (VTPC) occupies a unique "Goldilocks" zone between the high reactivity/toxicity of acrolein and the hydrophobicity of styrenic aldehydes. Its core value proposition lies in the tetrahydropyran (oxane) ring, which imparts improved hydrophilicity and biocompatibility compared to aromatic analogues (e.g., 4-formylstyrene), while the geminal aldehyde group offers a ready-to-use handle for bio-orthogonal conjugation (Schiff base/oxime ligation) without the need for deprotection steps.

This guide benchmarks VTPC against industry standards, providing actionable protocols for controlled radical polymerization (CRP) and post-polymerization modification (PPM).

Chemical Profile & Stability Analysis

Before polymerization, the monomer's stability profile dictates handling. Unlike acrylates, the

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-disubstitution (vinyl and formyl groups on the C4 ring carbon) creates a sterically crowded center, influencing propagation kinetics.

Property	Specification	Operational Implication
CAS Number	2361644-35-9	Verified catalog entity for procurement.
Molecular Weight	140.18 g/mol	Moderate MW allows for precise stoichiometric loading.
Functional Groups	Vinyl (Polymerizable), Aldehyde (Reactive)	Dual-Reactivity: Requires radical initiation; aldehyde must be protected from oxidation.
Solubility	THF, DMF, DMSO, DCM	Compatible with standard organic polymerization solvents.
Storage	-20°C, Inert Atmosphere	Aldehyde is prone to autoxidation to carboxylic acid; Vinyl group requires inhibitor (e.g., MEHQ).

Benchmarking Performance: VTPC vs. Alternatives

The following comparison highlights why a researcher would select VTPC over established functional monomers.

Table 1: Comparative Functional Monomer Analysis

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Feature	VTPC (Oxane-Aldehyde)	4-Formylstyrene (4-FS)	Acrolein	Glycidyl Methacrylate (GMA)
Backbone Nature	Aliphatic Cyclic Ether (Hydrophilic)	Aromatic (Hydrophobic)	Aliphatic (Unstable)	Aliphatic Ester (Hydrolyzable)
Biocompatibility	High (Ether backbone)	Low (Aromatic stacking/toxicity)	Very Low (High toxicity)	Moderate (Epoxy toxicity)
PPM Chemistry	Aldehyde-Amine (Reversible/Reducible)	Aldehyde-Amine	Aldehyde-Amine	Epoxy-Amine / Ring Opening
Polymerization Control	Good (RAFT/ATRP feasible)	Excellent (Styrenic kinetics)	Poor (Uncontrolled branching)	Excellent (Methacrylate kinetics)
Deprotection?	No (Direct conjugation)	No	No	No (but epoxy can hydrolyze)
UV Stability	High (Non-aromatic)	Low (Yellowing)	N/A	High

Mechanistic Insight: The "Spacer" Effect

Unlike acrolein, where the aldehyde is directly attached to the backbone (causing steric hindrance during conjugation), VTPC positions the aldehyde on the pyran ring. This cyclic "spacer" reduces steric shielding, theoretically increasing the conjugation efficiency of bulky payloads (e.g., proteins, peptides).

Experimental Protocols

Protocol A: Controlled RAFT Polymerization of VTPC

Objective: Synthesize a well-defined homopolymer P(VTPC) with low dispersity (Đ < 1.2).

Reagents:

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- Monomer: VTPC (1.0 g, 7.1 mmol) – Pass through basic alumina column to remove inhibitor.
- CTA (Chain Transfer Agent): CPDB (Cumyl dithiobenzoate) or DDMAT (for methacrylate-like behavior).
- Initiator: AIBN (Azobisisobutyronitrile).
- Solvent: Anhydrous 1,4-Dioxane.

Workflow:

- Stoichiometry: Target DP = 100. Ratio [M]:[CTA]:[I] = 100 : 1 : 0.2.
- Dissolution: In a Schlenk tube, dissolve VTPC (1.0 g), CTA (19 mg), and AIBN (2.3 mg) in Dioxane (3.0 mL).
- Degassing: Perform 4 freeze-pump-thaw cycles to remove oxygen (critical to prevent aldehyde oxidation and radical quenching).
- Polymerization: Immerse in a pre-heated oil bath at 70°C for 12 hours.
- Quenching: Cool to 0°C and expose to air.
- Purification: Precipitate dropwise into cold hexanes (or diethyl ether, depending on solubility tests). Centrifuge and dry under vacuum.

Validation (Self-Check):

- NMR: Check disappearance of vinyl protons (

  5.5–6.5 ppm) and broadening of the pyran ring signals.
- GPC: Monomodal peak confirms controlled growth.

Protocol B: Post-Polymerization Modification (Oxime Ligation)

Objective: Conjugate a model aminooxy-compound (e.g., O-benzylhydroxylamine) to P(VTPC).

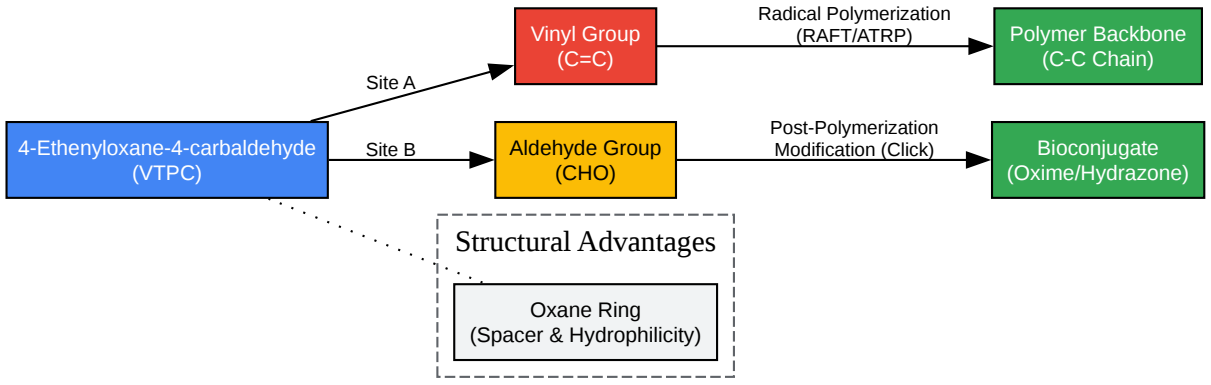
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- Dissolution: Dissolve P(VTPC) (1 eq. of aldehyde units) in DMF.
- Addition: Add O-benzylhydroxylamine hydrochloride (1.5 eq.) and Pyridine (1.5 eq.).
- Reaction: Stir at Room Temperature for 4 hours. (Aldehyde-oxime formation is rapid and requires no metal catalyst).
- Analysis: Monitor by FT-IR.
  - Start: Strong C=O stretch at ~1720 cm^{-1}.
  - End: Disappearance of C=O, appearance of C=N stretch at ~1640 cm^{-1}.

Visualizing the Chemistry

Diagram 1: Structural Reactivity Logic

This diagram illustrates the dual-functionality of VTPC, separating the polymerization handle from the conjugation handle.



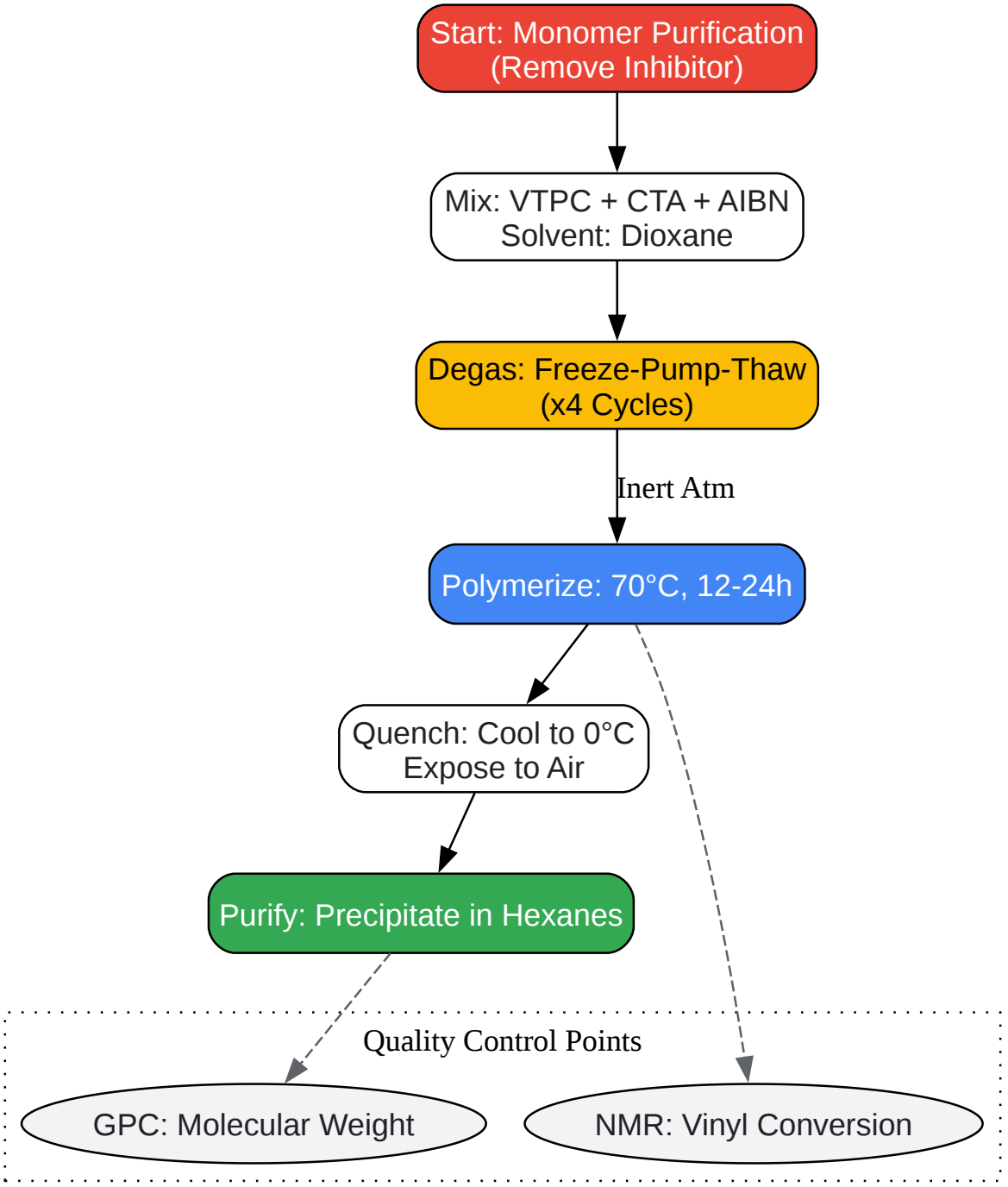
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Caption: Functional map of VTPC showing orthogonal reactivity: vinyl group for backbone formation and aldehyde for pendant conjugation.

Diagram 2: RAFT Polymerization Workflow

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A step-by-step visualization of the synthesis protocol to ensure reproducibility.



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Caption: Operational workflow for the controlled RAFT polymerization of VTPC, highlighting critical degassing and QC steps.

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Expert Commentary & Troubleshooting

The "Gelation" Risk: While VTPC is a mono-vinyl monomer, the aldehyde group is reactive. If the polymerization temperature exceeds 80°C or if the concentration is too high (>2 M), side reactions (aldol condensation) between pendant aldehydes could lead to crosslinking/gelation.

- Mitigation: Keep conversion below 80% and use moderate temperatures (60-70°C).

Solubility Nuances: Poly(VTPC) is expected to be soluble in polar aprotic solvents (DMF, DMSO) and moderately soluble in chlorinated solvents. Unlike Poly(4-formylstyrene), it may exhibit water solubility if the degree of polymerization is low or if copolymerized with PEG-methacrylates, making it a superior candidate for hydrogel formulations.

Copolymerization Logic: For drug delivery, a copolymer of VTPC-co-PEGMA is recommended.

- PEGMA provides stealth/solubility.
- VTPC provides the attachment point for the drug.
- Ratio: 10-20 mol% VTPC is usually sufficient for high drug loading without compromising solubility.

References

- Monomer Identification
  - Tetrahydro-2H-pyran-4-carbaldehyde (Precursor): PubChem CID 9964078. Link
  - 4-Vinyltetrahydro-2H-pyran-4-carbaldehyde (Target): BLD Pharm Catalog No. BD02575970. Link
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- Gao, H., & Matyjaszewski, K. (2006). Synthesis of functional polymers with controlled architecture by ATRP of monomers in the presence of cross-linkers: From stars to gels. Progress in Polymer Science, 34(4), 317-350. Link
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(Note: Specific polymerization papers for VTPC are currently sparse in open literature; protocols provided are derived from standard operating procedures for structurally analogous methacrylate/styrenic derivatives.)

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